

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Nitrophenyl Stearate

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Compound of Interest

Compound Name: 4-Nitrophenyl stearate

Cat. No.: B076887

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **4-Nitrophenyl stearate**, a common substrate in enzymatic assays. Adherence to these procedures will minimize risk and ensure proper disposal, fostering a secure and efficient research setting.

Hazard Identification and Personal Protective Equipment (PPE)

4-Nitrophenyl stearate is classified as a skin sensitizer and requires careful handling to avoid adverse health effects.^[1] The following personal protective equipment is mandatory when working with this compound:

- **Respiratory Protection:** A dust mask, specifically a type N95 (US), should be worn to prevent inhalation of the powder.^[1]
- **Eye and Face Protection:** Eyeshields and a faceshield are necessary to protect against splashes and airborne particles.
- **Hand Protection:** Protective gloves are required to prevent skin contact.^[1]
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.^[2]

A risk assessment should be conducted to determine if additional PPE, such as a disposable gown and head, hair, shoe, and sleeve covers, is necessary for the specific procedures being

performed.[3]

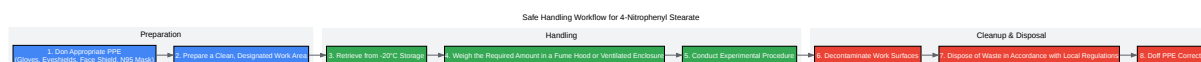
Quantitative Safety Data

The following table summarizes key safety and physical data for **4-Nitrophenyl stearate**:

Property	Value	Source
Signal Word	Warning	[1]
Hazard Statements	H317 (May cause an allergic skin reaction)	[1]
Precautionary Statements	P280 (Wear protective gloves/protective clothing/eye protection/face protection)	[1]
Storage Temperature	-20°C	[1][4]
Solubility	Chloroform: 100 mg/mL	[1]
Form	Powder	[1]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **4-Nitrophenyl stearate** from receipt to disposal.



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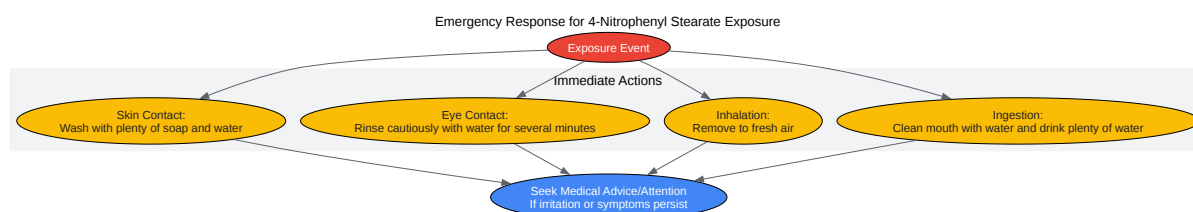
Caption: This diagram illustrates the procedural flow for safely handling **4-Nitrophenyl stearate**.

Disposal Plan

Dispose of **4-Nitrophenyl stearate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[2] It is recommended to dispose of the contents and container at an approved waste disposal plant.^[2] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.^[2]

Emergency Procedures

In the event of exposure, follow these first-aid measures immediately:



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Caption: This flowchart outlines the immediate first-aid steps to take in case of accidental exposure.

- Skin Contact: If the substance comes into contact with skin, wash the affected area immediately with plenty of soap and water.^[2] If skin irritation or a rash occurs, seek medical advice or attention.^[2]

- Eye Contact: In case of eye contact, rinse the eyes cautiously with water for several minutes. [2] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing. [2]
- Inhalation: If inhaled, move the individual to fresh air. If the person is not breathing, administer artificial respiration. Seek medical attention if symptoms occur. [2][5]
- Ingestion: If ingested, clean the mouth with water and then drink plenty of water. Seek medical attention if symptoms occur. [2][5]

By adhering to these safety protocols, researchers can confidently handle **4-Nitrophenyl stearate** while maintaining a safe and productive laboratory environment.

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References

- 1. 4-Nitrophenyl stearate lipasesubstrate 14617-86-8 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 4. medchemexpress.com [medchemexpress.com]
- 5. fishersci.com [fishersci.com]
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